

Source, Isolation, and Chemical Properties

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Compound Focus: Territrem C

CAS No.: 89020-33-7

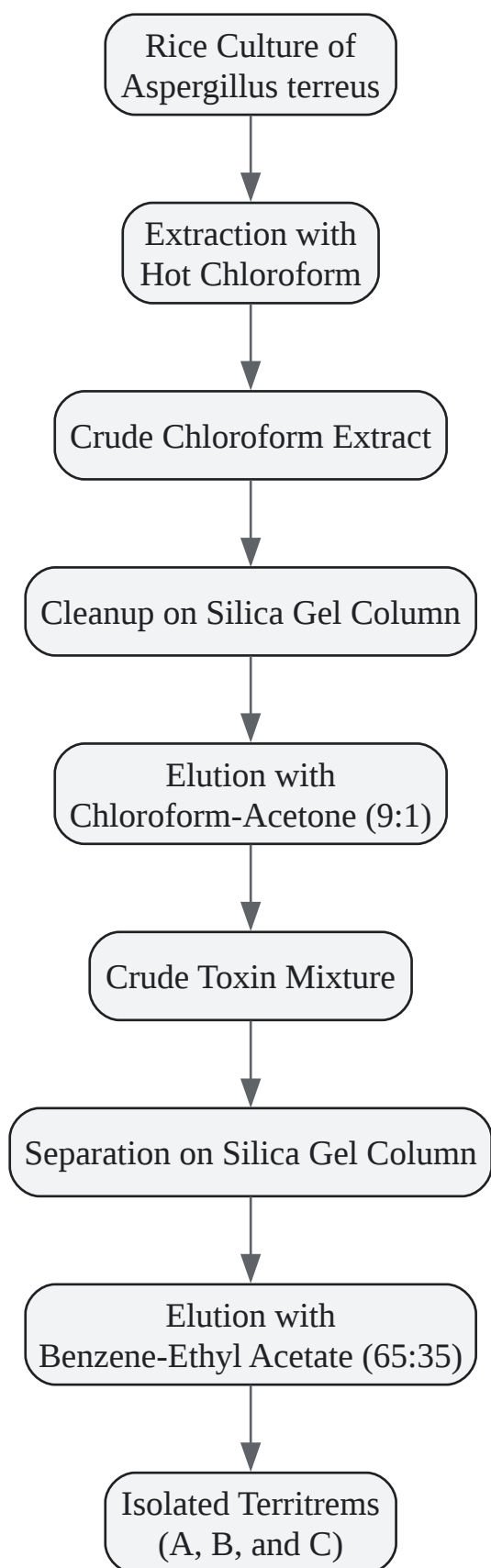
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Territrem C is a secondary metabolite produced by the fungus *Aspergillus terreus*. The table below summarizes its core properties and isolation methodology.

Property	Description
Natural Source	Rice cultures of <i>Aspergillus terreus</i> (strain 23-1) [1] [2]
Molecular Formula	$C_{28}H_{32}O_9$ [1] [3] [2]
Molecular Weight	512.6 g/mol [3]
CAS Number	89020-33-7 [3]
Purity	>95% by HPLC (commercial standard) [3]
Synonym	A tremorgenic mycotoxin [1] [2]

Isolation & Separation Workflow: The following diagram outlines the general isolation and cleanup process for **territrem C** and related territremes from rice culture, based on methods developed for territremes A and B [4].



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Biological Activity and Toxicity

Territrems are potent and specific inhibitors of acetylcholinesterase (AChE). The table below compares the half-maximal inhibitory concentration (IC₅₀) of **territrem C** with its analogs.

Compound	IC ₅₀ for Acetylcholinesterase	Notes
Territrem C	1.5 × 10 ⁻⁸ M [5]	Most potent among natural territrems
Territrem B	1.9 × 10 ⁻⁸ M [5]	Can be derived from methylation of Territrem C [1] [2]
Territrem A	2.4 × 10 ⁻⁸ M [5]	-

Key Characteristics of Activity:

- **Irreversible Inhibition:** The binding of territrems to AChE is **non-competitive and irreversible**. Enzyme activity does not recover after dialysis or dilution of the inhibited enzyme [5].
- **High Specificity:** Territrems potently inhibit AChE but have **no inhibitory effect** on butyrylcholinesterase (BtChE), demonstrating high specificity [5].
- **Acute Toxicity:** The compound is tremorogenic. In mice, intraperitoneal administration induces tremors in the hind limbs within 10 minutes. The median effective dose for **territrem C** is slightly lower than for territrems A or B [3].

The mechanism of action involves territrem binding to acetylcholinesterase, leading to irreversible enzyme inhibition and subsequent accumulation of acetylcholine. This disrupts normal neuromuscular signaling, causing the observed tremors [3] [5].

Research Application Notes

For researchers investigating this compound:

- **Commercial Availability:** **Territrem C** is available as a purified standard from specialty chemical suppliers like BioAustralis, provided in solutions of methanol or DMSO [3].
- **Key Research Use:** Its primary research application is as a highly specific, irreversible inhibitor of acetylcholinesterase in mechanistic studies [5].

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